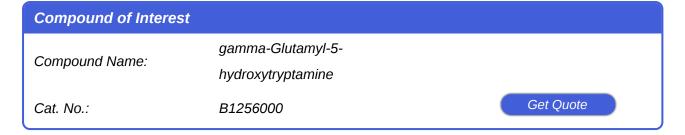


An In-depth Technical Guide to the Physiological Significance of Protein Serotonylation

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Serotonin, a well-established neurotransmitter, also functions intracellularly through a post-translational modification known as serotonylation. This process, distinct from receptor-mediated signaling, involves the covalent attachment of serotonin to the side chain of glutamine residues in target proteins. This modification is catalyzed by calcium-dependent enzymes called transglutaminases (TGMs), particularly TGM2. Serotonylation directly impacts the function of a diverse range of proteins, including small GTPases, cytoskeletal components, and histones, thereby regulating critical physiological processes such as hemostasis, insulin secretion, vascular tone, and gene expression. Dysregulation of serotonylation has been implicated in the pathophysiology of several diseases, including pulmonary arterial hypertension, diabetes, and cancer, making it an emerging area of interest for therapeutic intervention. This technical guide provides a comprehensive overview of the core principles of serotonylation, its physiological and pathological relevance, detailed experimental protocols for its study, and a summary of key quantitative data.

Introduction: Beyond Neurotransmission

While serotonin's role as a neurotransmitter acting on cell surface receptors is well-documented, its intracellular functions are gaining increasing attention. Serotonylation represents a direct, receptor-independent mechanism by which serotonin modulates cellular



processes.[1][2] This post-translational modification involves the formation of a stable isopeptide bond between the primary amine of serotonin and the γ-carboxamide group of a glutamine residue on a substrate protein.[3] This process is catalyzed by transglutaminases.[1]

It is crucial to distinguish serotonylation from other post-translational modifications involving glutamic acid residues, such as tubulin glutamylation, which is the addition of glutamate chains to tubulin and is involved in regulating microtubule function. The term "serotonin glutamylation" as initially queried likely refers to the modification of glutamine by serotonin, which is formally termed serotonylation.

The Enzymatic Mechanism of Serotonylation

The core of the serotonylation process is the transamidation reaction catalyzed by transglutaminases.

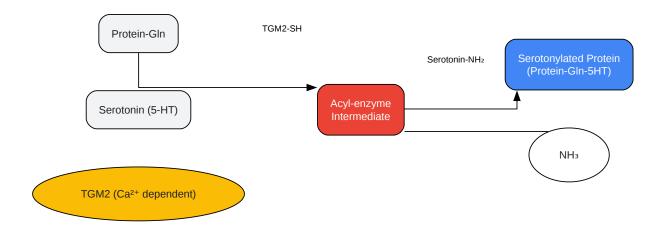
Key Enzymes: Transglutaminases

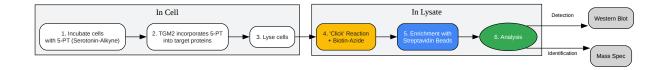
Transglutaminases (TGMs) are a family of enzymes that catalyze the formation of isopeptide bonds.[4] Tissue transglutaminase (TGM2) is the primary enzyme responsible for intracellular serotonylation.[1][5] Extracellularly, the blood coagulation factor XIIIa can also catalyze the serotonylation of proteins like fibrinogen.[3][4] TGM activity is calcium-dependent; an increase in intracellular calcium concentration is a key trigger for TGM activation and subsequent protein serotonylation.[2][6]

The Reaction

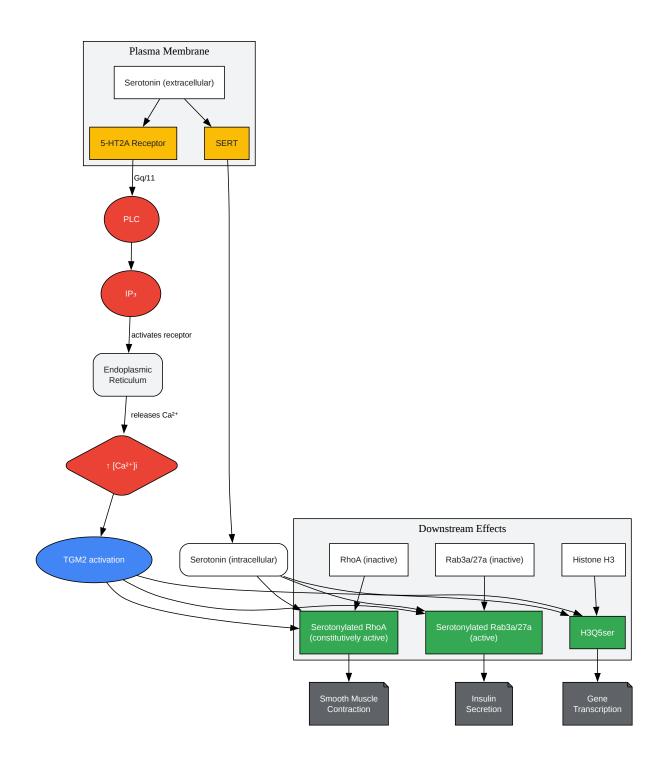
The transglutaminase-catalyzed reaction proceeds in a two-step mechanism. First, the cysteine residue in the active site of the TGM enzyme attacks the γ -carboxamide group of a glutamine residue on the substrate protein, forming a thioester intermediate and releasing ammonia. Subsequently, the primary amine of a serotonin molecule attacks this intermediate, resulting in the formation of a γ -glutamyl-serotonin isopeptide bond and regeneration of the enzyme's active site.











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